

Application Note: EC-17 (Folate-FITC) for Targeted Drug Delivery Validation

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Compound of Interest

Compound Name: EC-17 (disodium salt)

Cat. No.: B8201589

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Executive Summary

EC-17 (Folate-FITC) is a ligand-targeted fluorescent probe comprising folic acid conjugated to fluorescein isothiocyanate (FITC) via an ethylenediamine spacer. It serves as a critical tool in the development of Targeted Drug Delivery Systems (TDDS) by exploiting the overexpression of Folate Receptor alpha (FR

) on epithelial malignancies (e.g., ovarian, lung, kidney cancers).

Unlike passive dyes, EC-17 mimics the pharmacokinetics of folate-drug conjugates (such as Vintafolide/EC-145), making it the "Gold Standard" for validating receptor specificity, internalization kinetics, and tumor-homing capability in vitro and in vivo. Furthermore, EC-17 is currently utilized in advanced immunotherapy as a "universal adaptor" (Hapten) to redirect anti-FITC CAR-T cells to FR-positive tumors.

Technical Specifications & Properties

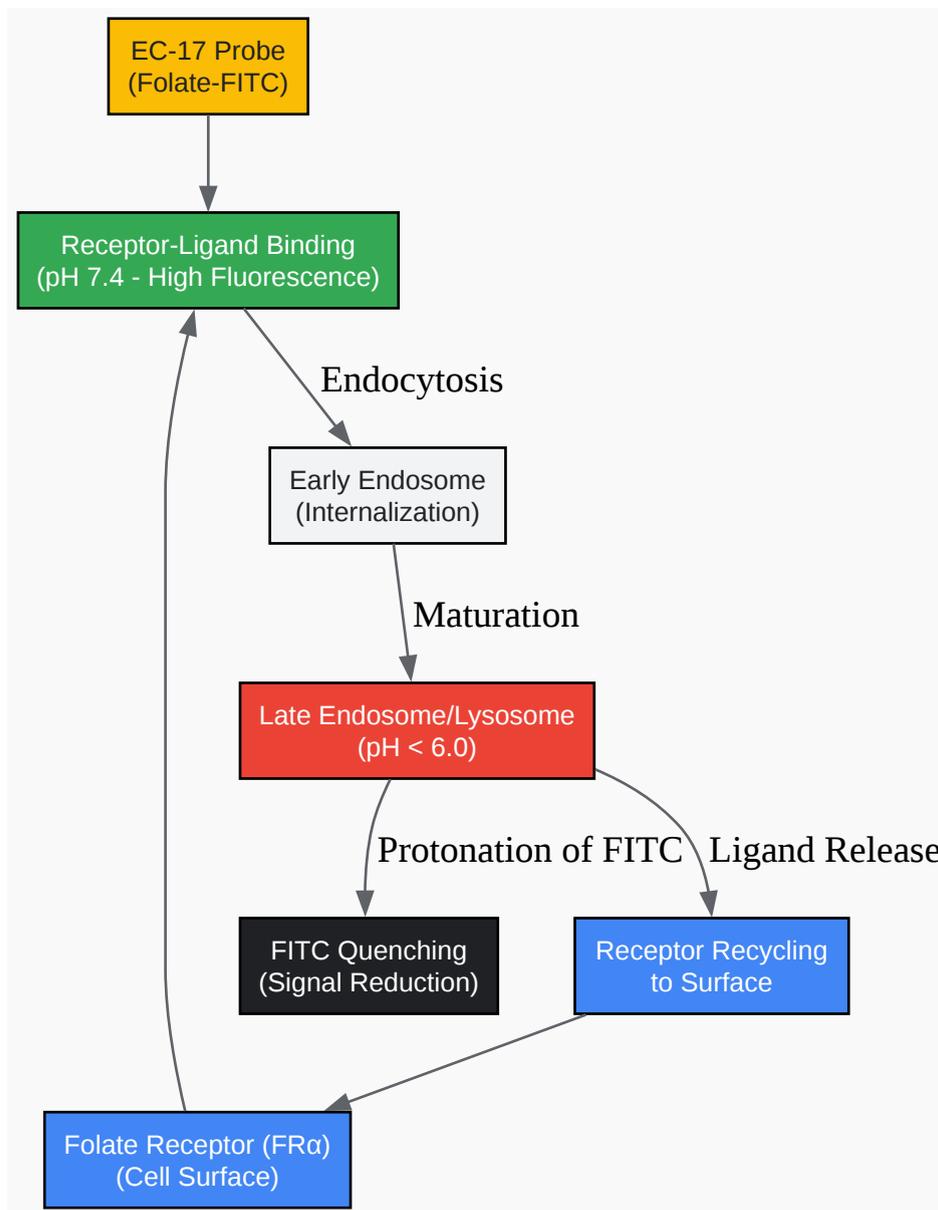
Parameter	Specification
Chemical Name	Folate-Fluorescein Isothiocyanate (Folate-FITC)
Molecular Weight	~873 Da
Excitation Max	490–494 nm (Blue)
Emission Max	515–520 nm (Green)
Target Receptor	Folate Receptor Alpha (FR , FOLR1)
Binding Affinity ()	~1 nM (High Affinity)
Solubility	Soluble in DMSO; sparingly soluble in water/PBS at neutral pH
pH Sensitivity	High. Fluorescence quenches significantly at pH < 6.0 (Endosomal/Lysosomal pH)

Mechanism of Action

The utility of EC-17 relies on Receptor-Mediated Endocytosis.

- **Binding:** The folate moiety binds FR on the cell surface.
- **Invagination:** The receptor-ligand complex is internalized into an early endosome.
- **Acidification:** As the endosome matures (pH drops to ~5.0), the receptor changes conformation, releasing folate.
- **Signal Quenching (Critical Insight):** Due to the pH-sensitivity of FITC, the fluorescence signal diminishes in acidic compartments. This is a key indicator of successful internalization but requires specific imaging considerations (see Protocols).

Visualization: FR-Mediated Endocytosis Pathway



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Figure 1: Mechanism of EC-17 uptake. Note the pH-dependent quenching in late endosomes, which distinguishes surface binding from lysosomal accumulation.

Experimental Protocols

Protocol A: Flow Cytometric Validation of FR Expression

Objective: Quantify FR

expression on cancer cell lines (e.g., KB, HeLa) and validate specificity using a competition assay.

Reagents:

- EC-17 Stock (1 mM in DMSO).
- Free Folic Acid (100 mM in DMSO or 1M NaOH neutralized to pH 7) - The Blocker.
- Folate-deficient RPMI 1640 medium (Standard RPMI contains high folate, which competes with the probe).

Expert Insight: Culturing cells in standard folate-rich medium saturates FRs. Passaging cells in folate-deficient medium for at least 3-5 days prior to the experiment is mandatory to upregulate receptors and clear bound folate.

Step-by-Step Workflow:

- Cell Prep: Harvest cells (KB or HeLa) and wash 2x with PBS. Resuspend at cells/mL.
- Blocking Control (The "Specificity Check"):
 - Divide cells into two tubes: Test and Block.
 - Add Free Folic Acid (final conc. 100 M) to the Block tube.
 - Incubate for 15 mins at 4°C.
- Staining:
 - Add EC-17 (final conc. 100 nM) to both tubes.
 - Note: The Block tube now has 1000x excess free folate competing with EC-17.

- Incubation: Incubate for 45 mins at 4°C (prevents internalization, assessing surface expression only) or 37°C (assesses total uptake).
- Wash: Wash cells 3x with ice-cold PBS to remove unbound probe.
- Analysis: Analyze on Flow Cytometer (Blue Laser 488 nm, FITC channel).
 - Success Criteria: The Test sample should show high MFI (Mean Fluorescence Intensity). The Block sample should show MFI reduced to near-background levels (>90% reduction).

Protocol B: Fluorescence Microscopy & Internalization Tracking

Objective: Visualize the intracellular trafficking of EC-17.

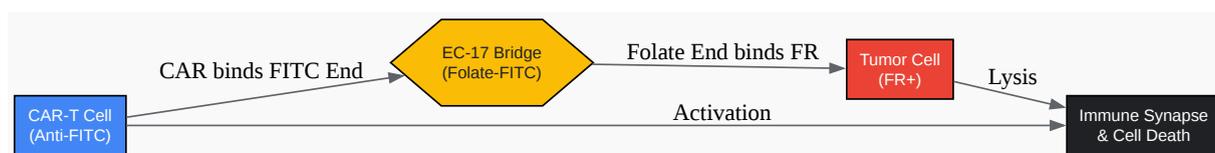
Step-by-Step Workflow:

- Seeding: Seed cells on sterile glass coverslips in folate-deficient media.
- Pulse: Replace media with fresh media containing 100 nM EC-17.
- Incubation: Incubate at 37°C for 1 hour.
- Chase (Optional): Wash and replace with probe-free media for 1-4 hours to track lysosomal routing.
- Fixation: Wash 3x with PBS. Fix with 4% Paraformaldehyde (15 mins).
 - Caution: Avoid acidic mounting media, which will quench the FITC signal. Use a pH 8.0+ mounting medium (e.g., Fluoromount-G).
- Imaging: Confocal microscopy (Ex 488 nm / Em 520 nm).
 - Observation: Punctate green staining indicates endosomal localization. Diffuse cytoplasmic staining suggests endosomal escape (rare for folate alone).

Advanced Application: EC-17 as a Universal Adaptor for Immunotherapy

Beyond imaging, EC-17 is a key component in "Universal CAR-T" systems. Instead of engineering T-cells against a tumor antigen (which might mutate), researchers engineer T-cells against FITC. EC-17 acts as the bridge.

Visualization: The "Bridge" Strategy



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Figure 2: EC-17 functions as a bispecific adaptor, linking FR+ tumors to anti-FITC CAR-T cells. [1] This allows "switching off" the therapy by stopping EC-17 administration.

Troubleshooting & Optimization (Expertise)

Issue	Probable Cause	Corrective Action
Weak Signal (Flow/Microscopy)	1. High folate in culture media. 2. Acidic quenching (internalized).	1. Switch to folate-deficient media 48h prior. 2. Use Monensin or Chloroquine (50 M) during incubation to neutralize endosomal pH and recover FITC fluorescence.
High Background	Non-specific hydrophobic binding of FITC.	Add 1% BSA to wash buffers. Ensure washing is thorough (3x).
No Blocking Effect	Concentration of Free Folate is too low.	Ensure Free Folate is at least 100x (preferably 500-1000x) the concentration of EC-17.
Photobleaching	FITC is highly susceptible to light.	Keep samples covered in foil. Use antifade mounting media. Image immediately.

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